

Application Notes and Protocols: Cell Culture Applications of Rapamycin

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Compound of Interest

Compound Name: Tezusomant

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Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase involved in regulating cell growth, proliferation, and survival.^{[1][2]} It functions by forming a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).^{[1][3]} Due to its central role in cell signaling, rapamycin is widely used in cell culture experiments to study fundamental cellular processes such as autophagy, cell cycle progression, and apoptosis.^{[1][4]} This document provides detailed protocols and quantitative data for the use of rapamycin in cell culture applications.

Data Presentation

Quantitative Data Summary

For reproducible and accurate experimental results, the proper preparation and application of rapamycin are critical. The following tables summarize key quantitative data for dissolving and using rapamycin in cell culture.

Table 1: Solubility and Storage of Rapamycin

Parameter	Value	Source
Molecular Weight	914.17 g/mol	[1]
Recommended Solvents	DMSO, Ethanol	[1]
Solubility in DMSO	≥ 100 mg/mL (~109 mM)	[1]
Solubility in Ethanol	≥ 50 mg/mL	[1]
Storage of Powder	-20°C, desiccated, for up to 3 years	[1]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles.	[1]

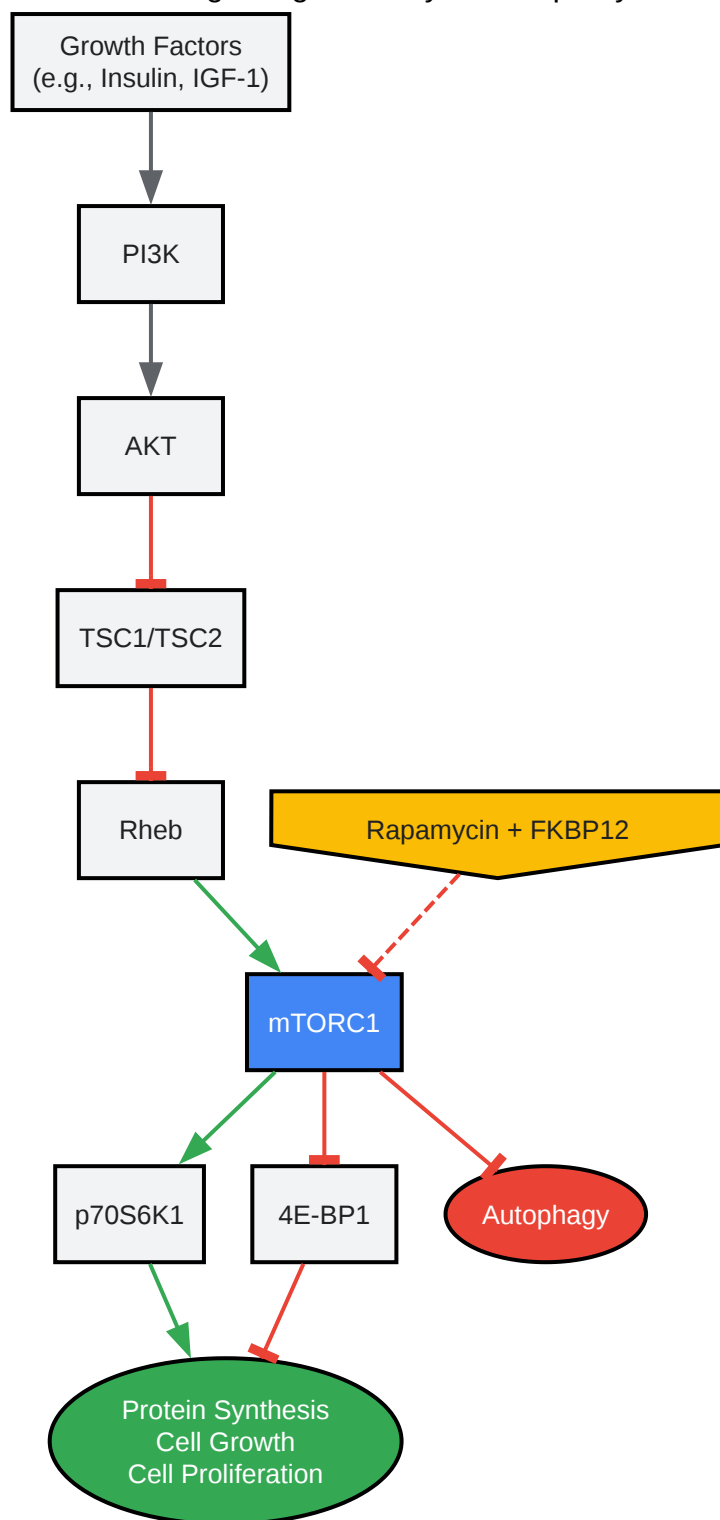
Table 2: Recommended Working Concentrations for Cell Culture Applications

Application	Cell Line(s)	Working Concentration	Incubation Time	Source
mTOR Inhibition	HEK293	~0.1 nM (IC50)	Not specified	[1]
mTOR Inhibition	NIH/3T3	10 nM	1 hour (pretreatment)	[5]
Autophagy Induction	COS7, H4	0.2 μ M (200 nM)	Not specified	[1]
Autophagy Induction	HeLa	0.1 - 5 μ M	5 - 7 hours	[6]
Autophagy Induction	Human iPSCs	100 - 300 nM	1 - 9 days	[7]
Cell Proliferation Inhibition	Ca9-22	~15 μ M (IC50)	24 hours	[8]
Cell Proliferation Inhibition	MCF-7	20 nM	Not specified	[9]
Cell Proliferation Inhibition	Human VM endothelial cells	1 - 1000 ng/mL	24 - 72 hours	[10]
Apoptosis Protection	PC12, NRK, COS-7, CSM-14, HeLa, T47D	0.2 μ g/mL	72 hours (pretreatment)	[11]

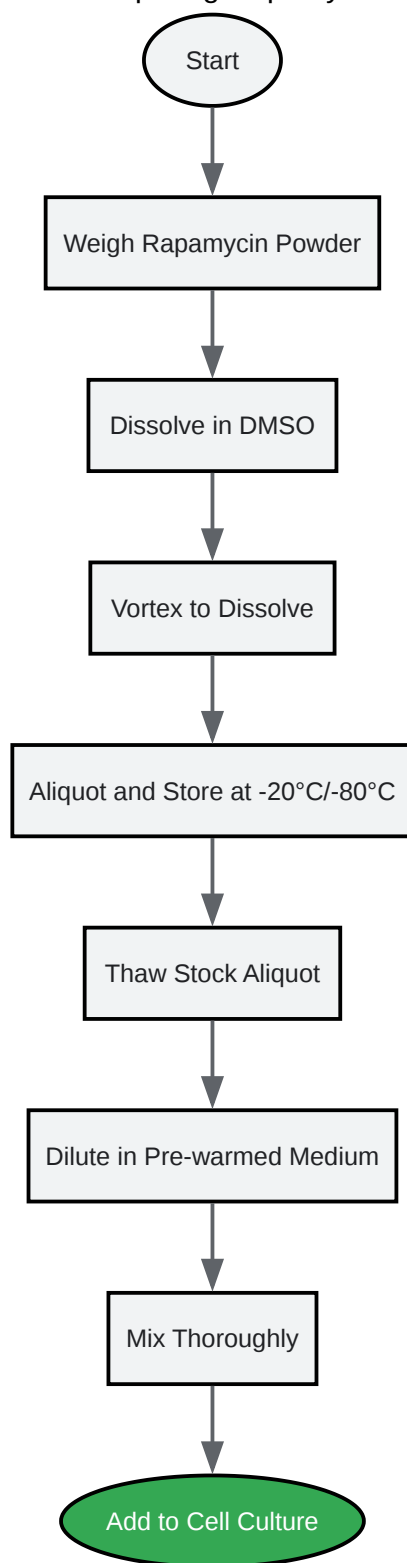
Signaling Pathway

The mammalian target of rapamycin (mTOR) signaling pathway is a central regulator of cell metabolism, growth, proliferation, and survival.[12][13] mTOR forms two distinct protein complexes, mTORC1 and mTORC2.[2][14] Rapamycin primarily inhibits mTORC1, which is sensitive to this compound.[14]

Simplified mTOR Signaling Pathway and Rapamycin Inhibition



Workflow for Preparing Rapamycin Solutions

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